

# Ivarmacitinib sulfate stock solution preparation and storage

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## Compound of Interest

Compound Name: Ivarmacitinib sulfate

Cat. No.: B10860436

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## Application Notes and Protocols for Ivarmacitinib Sulfate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Ivarmacitinib, also known as SHR0302, is a potent and selective inhibitor of Janus kinase 1 (JAK1).[1][2] As a key mediator in the JAK-STAT signaling pathway, JAK1 is integral to the signaling of numerous cytokines involved in inflammation and immune responses.[1][3] Dysregulation of this pathway is implicated in a variety of autoimmune and inflammatory diseases.[3] Ivarmacitinib shows high selectivity for JAK1 over other JAK family members, which may offer a more targeted therapeutic approach with an improved safety profile.[2][4] These application notes provide detailed protocols for the preparation and storage of **Ivarmacitinib sulfate** stock solutions for research use.

### Data Presentation

## Ivarmacitinib Sulfate Properties and Stock Solution Parameters

Parameter	Value	Source
Synonyms	SHR0302 sulfate	[2]
CAS Number	1639419-51-4	[2]
Molecular Formula	C <sub>18</sub> H <sub>24</sub> N <sub>8</sub> O <sub>6</sub> S <sub>2</sub>	
Molecular Weight	512.56 g/mol	
Solubility		
In vitro (Free Base)	DMSO: 83 mg/mL (200.24 mM)	
Water: Insoluble	[5]	
Ethanol: Insoluble	[5]	
Storage of Solid	Store at -20°C for up to 3 years.	[6]
Stock Solution Storage	Store in aliquots at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[7]

## Experimental Protocols

### Protocol 1: Preparation of Ivarmacitinib Sulfate Stock Solution (10 mM in DMSO)

Materials:

- Ivarmacitinib sulfate powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips

- Vortex mixer
- Analytical balance

#### Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **Ivamacitinib sulfate** powder to room temperature to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **Ivamacitinib sulfate** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.13 mg of **Ivamacitinib sulfate**.
- **Solvent Addition:** Add the calculated volume of sterile DMSO to the powder. For a 10 mM stock solution from 5.13 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution until the **Ivamacitinib sulfate** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months). It is recommended to avoid repeated freeze-thaw cycles.<sup>[7]</sup>

## Protocol 2: General Protocol for In Vitro Cell-Based Assays

#### Materials:

- **Ivamacitinib sulfate** stock solution (10 mM in DMSO)
- Appropriate cell culture medium
- Cells for treatment
- Sterile pipette and tips

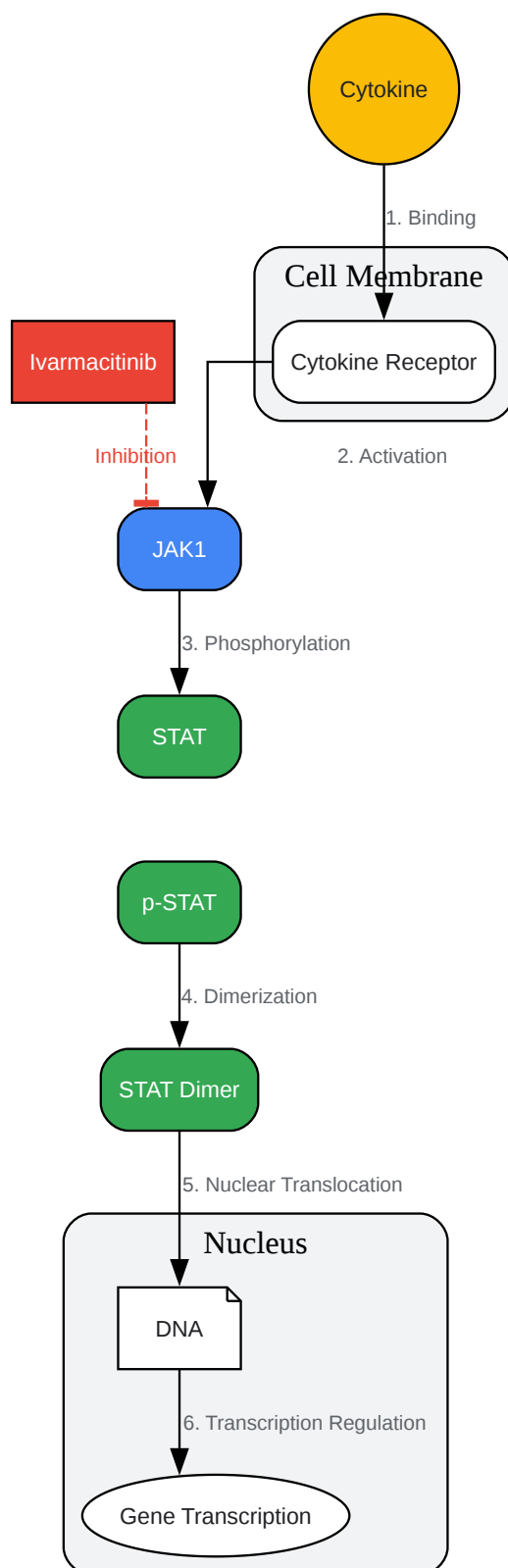
- Cell culture plates

#### Procedure:

- Thaw Stock Solution: Thaw an aliquot of the **Ivarmacitinib sulfate** stock solution at room temperature.
- Prepare Working Solutions: Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is crucial to maintain the final DMSO concentration in the cell culture medium below 0.5% to avoid solvent-induced cytotoxicity.<sup>[7]</sup>
  - Example for a 10  $\mu$ M final concentration: Add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium.
- Cell Treatment: Replace the existing medium in the cell culture plates with the medium containing the desired concentrations of **Ivarmacitinib sulfate**. Include a vehicle control group treated with the same final concentration of DMSO as the highest concentration of **Ivarmacitinib sulfate** used.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- Analysis: Following incubation, perform the desired downstream analysis, such as cell viability assays, protein expression analysis, or gene expression studies. In published studies, Ivarmacitinib has been shown to have an inhibitory effect on the proliferation of hepatic stellate cells in a concentration-dependent manner within a range of 1 nM to 10  $\mu$ M over 48 hours.<sup>[4]</sup>

## Mandatory Visualizations

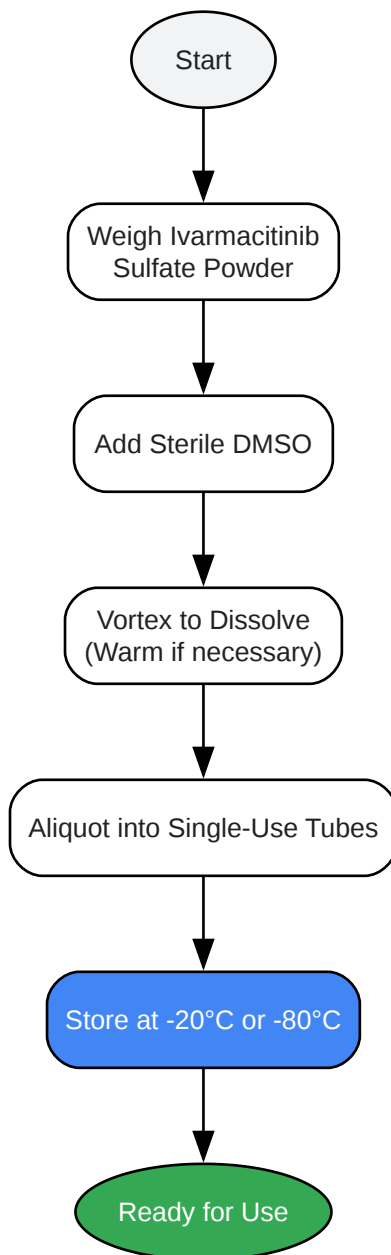
### Signaling Pathway



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Caption: Ivarmacitinib inhibits the JAK1-STAT signaling pathway.

## Experimental Workflow



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Caption: Workflow for **Ivarmacininib sulfate** stock solution preparation.

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## References

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